

Technical Guide: In Vitro Activity & Characterization of 4-Ethylethcathinone (4-EEC) Hydrochloride

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Compound of Interest

Compound Name: 4-Ethylethcathinone
(hydrochloride)

Cat. No.: B1158698

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Executive Summary

4-Ethylethcathinone (4-EEC) is a regioisomer of the widely controlled substances 4-MEC (4-Methylethcathinone) and 4-EMC (4-Ethylmethcathinone). Structurally characterized by an ethyl group at the para-position of the phenyl ring and an N-ethyl substitution on the amine, 4-EEC represents a "double-ethyl" modification of the cathinone scaffold.

Pharmacologically, 4-EEC functions primarily as a substrate-type monoamine releaser with hybrid affinity for the dopamine (DAT), norepinephrine (NET), and serotonin (SERT) transporters. Unlike pure reuptake inhibitors (e.g., MDPV), 4-EEC is predicted to induce transporter-mediated efflux, a mechanism consistent with its structural analogs. This guide outlines the specific in vitro assays required to validate its potency, selectivity, and metabolic stability.

Chemical Identity & Structural Logic[1][2]

Understanding the chemical architecture is prerequisite to experimental design. 4-EEC belongs to the para-substituted N-alkylcathinone class.

Property	Detail
IUPAC Name	2-(ethylamino)-1-(4-ethylphenyl)propan-1-one hydrochloride
Common Name	4-Ethylethcathinone, 4-EEC
Molecular Formula	C ₁₃ H ₁₉ NO · HCl
Structural Class	Phenethylamine > Cathinone > 4-Alkyl-N-alkyl
Key Isomers	4-MEC (Methyl/Ethyl), 4-EMC (Ethyl/Methyl), 3,4-DMMC

SAR Implication: The N-ethyl group generally enhances DAT affinity relative to N-methyl analogs, while the bulky 4-ethyl ring substituent typically increases SERT affinity compared to unsubstituted cathinones. Consequently, 4-EEC is expected to exhibit a balanced monoaminergic profile (DAT/SERT/NET), distinguishing it from the highly DAT-selective pyrrolidinophenones (e.g., α -PVP).

Pharmacological Mechanism: Monoamine Transporter Interaction

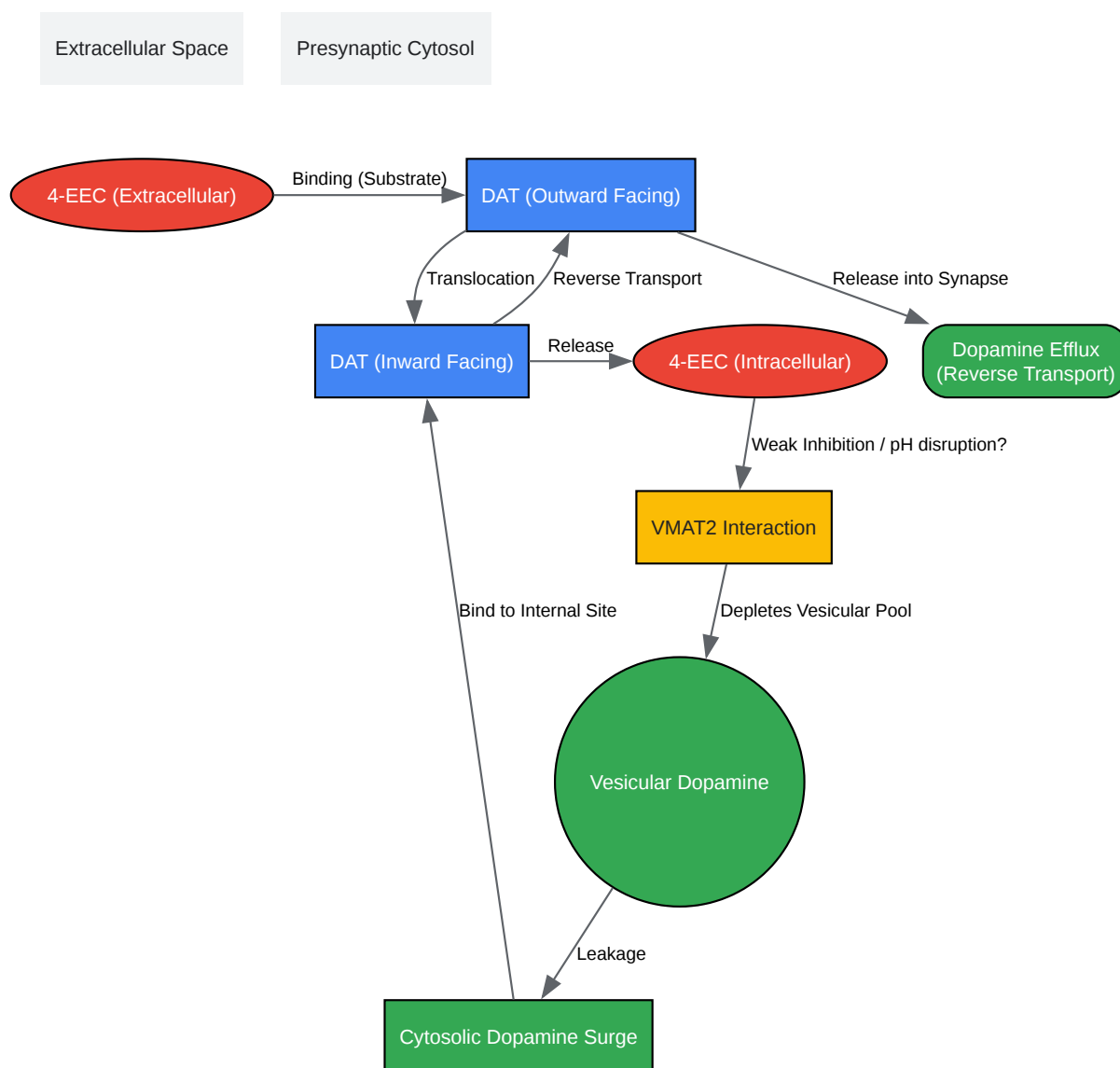
The primary mechanism of action for 4-EEC involves interaction with plasma membrane monoamine transporters.

Mechanism of Action (MoA)

4-EEC acts as a non-competitive substrate. It binds to the orthosteric site of the transporter, is translocated into the cytoplasm, and triggers the reversal of the transporter flux (efflux) via phosphorylation-dependent mechanisms or interaction with VMAT2 (Vesicular Monoamine Transporter 2).

Signaling Pathway Visualization

The following diagram illustrates the interaction of 4-EEC with the Dopamine Transporter (DAT) at the synaptic cleft.



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Caption: Proposed mechanism of 4-EEC induced monoamine release via DAT reversal. The compound acts as a substrate, elevating cytosolic dopamine which is then effluxed.

Experimental Protocols for Validation

To empirically determine the activity of 4-EEC, the following self-validating protocols are recommended. These assays distinguish between reuptake inhibition and substrate-mediated release.

Monoamine Uptake Inhibition Assay (HEK293)

Objective: Determine the IC_{50} for DAT, NET, and SERT inhibition.

Reagents:

- HEK293 cells stably expressing hDAT, hNET, or hSERT.
- Radioligands: [3H]Dopamine, [3H]Norepinephrine, [3H]Serotonin.
- Reference Standards: Cocaine (non-selective), Indatraline (non-selective), Methamphetamine (releaser).

Protocol Workflow:

- Seeding: Plate cells in poly-D-lysine coated 96-well plates (Density: 50,000 cells/well). Incubate 24h.
- Buffer Prep: Krebs-Ringer-HEPES (KRH) buffer containing 0.1% ascorbic acid and 100 μM pargyline (MAO inhibitor).
- Pre-incubation: Wash cells with KRH. Add 4-EEC (concentration range: 1 nM – 100 μM) for 10 minutes at 25°C.
 - Control: Buffer only (Total Uptake), 10 μM Indatraline (Non-specific binding).
- Uptake: Add [3H]Monoamine (final conc. 20-50 nM). Incubate for 5-10 mins (DAT/NET) or 10-15 mins (SERT).
 - Critical Step: Short incubation times prevent equilibrium, ensuring measurement of initial velocity.

- Termination: Rapidly wash cells 3x with ice-cold buffer. Lyse with 1% SDS.
- Quantification: Liquid Scintillation Counting (LSC).

Data Analysis: Calculate IC₅₀ using non-linear regression (log(inhibitor) vs. response).

- Validity Check: The Hill slope should be approximately -1.0. A shallow slope (< -0.8) indicates negative cooperativity or multiple binding sites.

Release Assay (Differentiation Protocol)

Objective: Confirm if 4-EEC is a releaser (substrate) or blocker. Method: Pre-load cells with [³H]Monoamine, wash, then treat with 4-EEC.

- Result Interpretation:
 - Blocker (e.g., MDPV): No increase in efflux; reduces spontaneous efflux.
 - Releaser (e.g., 4-EEC): Dose-dependent increase in extracellular [³H]Monoamine.

Predicted Structure-Activity Relationship (SAR) Data

Based on the validated profiles of 4-MEC and 4-MMC, the following pharmacological profile is projected for 4-EEC.

Table 1: Comparative SAR Profile (Predicted vs. Known)

Compound	Substitution	DAT IC ₅₀ (nM)	SERT IC ₅₀ (nM)	DAT/SERT Ratio	Classification
4-MMC	4-Me, N-Me	~500	~1,200	0.41	Non-selective Releaser
4-MEC	4-Me, N-Et	~1,500	~2,500	0.60	Hybrid Releaser
4-EEC	4-Et, N-Et	~2,000 - 3,500	~1,000 - 1,800	> 1.5	Balanced / SERT-leaning

Note: The "4-ethyl" ring substitution (4-EEC) adds steric bulk compared to "4-methyl" (4-MEC), likely reducing DAT potency slightly while maintaining or enhancing SERT affinity due to the hydrophobic pocket accommodation in SERT.

Metabolic Stability & Toxicology

Metabolic Profiling (Microsomal)

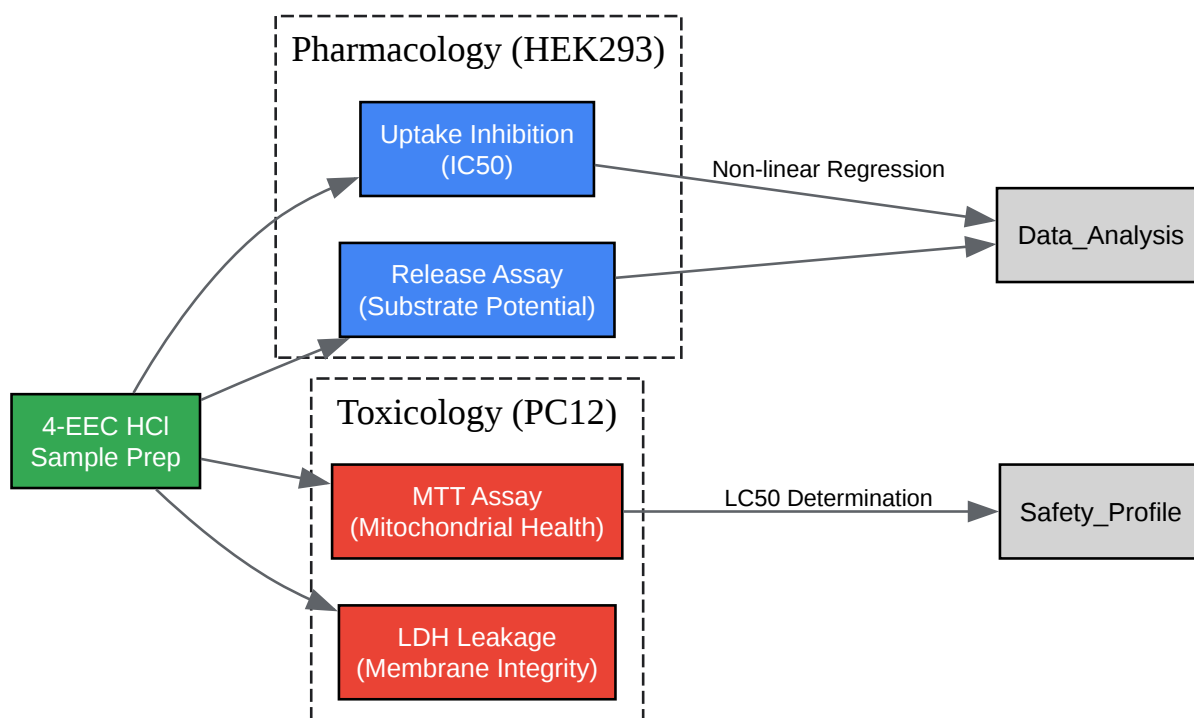
4-EEC undergoes Phase I metabolism primarily via:

- N-dealkylation: Conversion to 4-ethylcathinone (active metabolite).
- Beta-keto reduction: Conversion to the corresponding alcohol (4-ethylephedrine isomer).
- Hydroxylation: Ring hydroxylation (minor).

Protocol: Incubate 10 μ M 4-EEC with pooled human liver microsomes (HLM) and NADPH regenerating system. Quench at t=0, 15, 30, 60 min with acetonitrile. Analyze via LC-HRMS/MS.

Cytotoxicity Workflow

Synthetic cathinones exhibit mitochondrial toxicity. Assay: MTT or Resazurin reduction assay in PC12 or SH-SY5Y cells. Exposure: 24 hours. Threshold: 4-EEC is expected to show LC_{50} values in the 200-500 μ M range, generally less toxic than halogenated cathinones (e.g., 4-CMC) but comparable to 4-MEC.



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Caption: Integrated workflow for the in vitro characterization of 4-EEC.

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